

stability issues with Ca-AKG Monohydrate in solution

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Compound Focus: Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

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Chemical Profile & Stability Basics

Understanding the fundamental chemical properties of Ca-AKG is the first step in troubleshooting stability issues in solution.

Property	Specification	Impact on Stability in Solution
Chemical Formula	$C_5H_4CaO_5 \cdot H_2O$ [1]	--
Molecular Weight	184.16 g/mol [1]	--
Physical Form	White crystalline powder [1]	Indicates a stable solid form under recommended storage conditions.
Water Solubility	>20 g/100 mL at 25°C [1]	High solubility facilitates easy formulation but necessitates strategies to maintain stability in aqueous environments.
pH Stability	Most stable in physiological pH range (6.5-7.5) [1]	Strongly acidic or basic conditions can promote hydrolysis and degradation.

Troubleshooting Common Stability Issues

Here is a guide to diagnose and resolve common problems encountered when working with Ca-AKG solutions.

Observed Issue	Potential Root Cause	Corrective & Preventative Actions
Solution Discoloration	Chemical degradation, often due to oxidation or exposure to light/heat.	Use inert gas (e.g., N ₂) to purge headspace, protect from light with amber vials, store at cool temperatures [1].
Precipitate Formation	Supersaturation upon cooling, or interaction with other ions in solution.	Ensure solutions are prepared at room temperature. Filter sterilize (0.22 µm) post-preparation. Check chemical compatibility [1].
Reduced Bioactivity / Potency	Hydrolysis of the molecule, especially in non-optimal pH conditions.	Monitor and buffer solution pH to stay within 6.5-7.5. Use the solution immediately or establish a short, validated shelf-life [1].

Experimental Protocol: Preparing a Stable Stock Solution

This methodology outlines steps for preparing and testing a stable aqueous Ca-AKG solution.

1. Materials Preparation

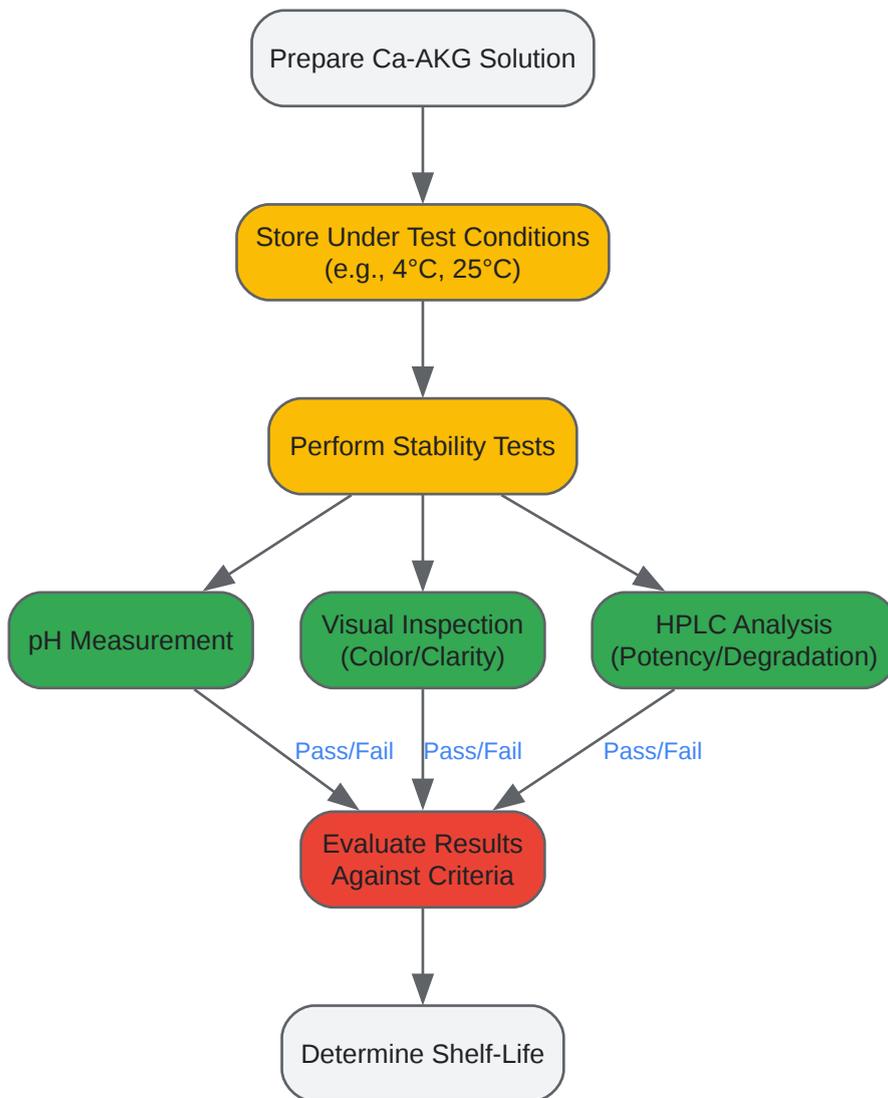
- **Ca-AKG Monohydrate:** High-purity (e.g., ≥99%) grade is recommended [1].
- **Solvent:** Use high-purity water (e.g., Milli-Q or deionized water).
- **Buffer (Optional):** A mild, non-complexing buffer like 10mM HEPES or PBS, pre-adjusted to pH 7.0, can be used to stabilize pH [1].
- **Equipment:** Analytical balance, magnetic stirrer, pH meter, 0.22 µm sterile syringe filter, and amber glass vials.

2. Solution Preparation

- Weigh the required mass of Ca-AKG. The high solubility allows for concentrated stock solutions (>20% w/v) [1].

- Gradually add the Ca-AKG to the water or buffer while stirring at room temperature (20-25°C). Do not use excessive heat to dissolve.
- Once fully dissolved, adjust the pH to the **optimal range of 6.5-7.5** using a dilute NaOH or HCl solution, if necessary.
- Filter the solution through a 0.22 µm membrane into a sterile, amber glass vial.

3. Stability Assessment Workflow The following diagram outlines a logical workflow to assess the stability of your prepared Ca-AKG solution.



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Frequently Asked Questions (FAQs)

What is the primary chemical degradation pathway for Ca-AKG in solution? The primary risk is **hydrolysis**, where the molecule breaks down in the presence of water, particularly under strongly acidic or basic conditions. This can be mitigated by maintaining a neutral pH [1].

How does pH affect the stability of Ca-AKG? Ca-AKG is most stable within a **physiological pH range of 6.5 to 7.5**. Straying outside this range, especially into acidic conditions (pH <6), significantly accelerates its degradation and loss of potency [1].

Are there any known incompatibilities with common excipients or solvents? While specific incompatibility studies are limited in the available data, the general reactivity of Ca-AKG suggests caution with **strong oxidizing agents** and **strong acids or bases**. Its calcium ion could potentially form insoluble salts with certain anions (e.g., phosphates, sulfates) in concentrated solutions, leading to precipitation [1].

What analytical methods are suitable for monitoring Ca-AKG stability? Key methods include:

- **pH Monitoring:** Track shifts in acidity as an early indicator of degradation.
- **Visual Inspection:** Check for color changes or precipitation.
- **High-Performance Liquid Chromatography (HPLC):** This is the gold standard for quantifying the concentration of intact Ca-AKG and detecting degradation products [1].

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References

1. What are the Chemical Properties of Calcium Alpha-Ketoglutarate... [chenlangbio.com]

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